

Technical Support Center: SAR131675 In Vitro Applications

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Compound of Interest

Compound Name: SAR131675

Cat. No.: B560141

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers using **SAR131675** in in vitro experiments. The information addresses potential issues related to the compound's known off-target effects.

Frequently Asked Questions (FAQs)

Q1: What is the primary target of **SAR131675**?

SAR131675 is a potent and selective inhibitor of Vascular Endothelial Growth Factor Receptor 3 (VEGFR-3) tyrosine kinase.^{[1][2][3]} In cell-free assays, it demonstrates an IC₅₀ of approximately 23 nM and a K_i of 12 nM for VEGFR-3.^[4] It effectively inhibits VEGFR-3 autophosphorylation in cells with an IC₅₀ of about 45 nM.^[1]

Q2: What are the known primary off-target effects of **SAR131675** in vitro?

The main off-target activities of **SAR131675** are directed against other members of the VEGFR family, specifically VEGFR-1 and VEGFR-2.^{[4][5]} It moderately inhibits VEGFR-2 and has a much weaker effect on VEGFR-1.^{[4][5]}

Q3: How selective is **SAR131675** for VEGFR-3 compared to other kinases?

SAR131675 is highly selective for VEGFR-3. When tested against a panel of 65 kinases and 107 other receptors, enzymes, and ion channels, it showed high specificity for its primary target.^[1] It has been reported to have little to no activity against kinases such as Akt1, CDKs, PLK1, EGFR, IGF-1R, and c-Met.^[4]

Q4: Does **SAR131675** exhibit general cytotoxicity in vitro?

No, **SAR131675** is not considered a cytotoxic or cytostatic agent. It has shown no antiproliferative activity on a panel of 30 different tumor and primary cell lines, indicating its high specificity.^[1]^[2]

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Unexpected inhibition of VEGFA-induced signaling or angiogenesis in my cell model.	Although SAR131675 is highly selective for VEGFR-3, it can moderately inhibit VEGFR-2, which is the primary receptor for VEGFA. [4] [5] The IC ₅₀ for VEGFA-induced VEGFR-2 phosphorylation is approximately 239 nM. [4]	- Confirm the concentration of SAR131675 being used. If it is in the high nanomolar range, you may be observing off-target VEGFR-2 inhibition. - Consider using a more selective VEGFR-2 inhibitor as a negative control to differentiate between VEGFR-2 and VEGFR-3-mediated effects. - Titrate SAR131675 to a lower concentration range (e.g., 10-50 nM) to maximize selectivity for VEGFR-3.
My experimental results are inconsistent when studying VEGFC/VEGFD-induced lymphangiogenesis.	While SAR131675 potently inhibits VEGFC and VEGFD-induced proliferation of lymphatic endothelial cells (IC ₅₀ ~20 nM), high concentrations could lead to confounding effects due to VEGFR-2 inhibition, as VEGFC can also signal through VEGFR-2/VEGFR-3 heterodimers. [1] [4]	- Ensure your cell model primarily expresses VEGFR-3 for the desired biological readout. - Use the lowest effective concentration of SAR131675 to minimize VEGFR-2 engagement. - Validate your findings using siRNA/shRNA knockdown of VEGFR-3 as an orthogonal approach.
I am observing effects on myeloid cells in my co-culture experiments that are not explained by VEGFR-3 inhibition alone.	VEGFR-3 is expressed on tumor-associated macrophages (TAMs). [1] [3] SAR131675 has been shown to reduce TAM infiltration and modulate myeloid cell populations. [6] [7] However, if other myeloid cell types are affected, consider indirect	- Characterize the expression of VEGFR family members on your specific myeloid cell population. - Investigate downstream signaling pathways to confirm on-target VEGFR-3 engagement. - Note that the development of SAR131675 was halted due to adverse metabolic effects in

effects or potential low-level off-target interactions.

preclinical studies, which might be linked to unforeseen off-target activities.[\[2\]](#)

Quantitative Data Summary

Table 1: In Vitro Inhibitory Activity of **SAR131675**

Target	Assay Type	IC50 / Ki	Reference(s)
VEGFR-3	Tyrosine Kinase (cell-free)	IC50: 23 nM, Ki: 12 nM	[4]
Autophosphorylation (HEK cells)	IC50: 45 nM	[1]	
Lymphatic Cell Proliferation (VEGFC/D)	IC50: ~20 nM	[1] [4]	
VEGFR-2	Tyrosine Kinase (cell-free)	IC50: 235 nM	[4]
Autophosphorylation (HEK cells)	IC50: ~280 nM	[5]	
VEGFA-induced Phosphorylation	IC50: 239 nM	[4]	
VEGFR-1	Tyrosine Kinase (cell-free)	IC50: >3 μ M	[4]
Autophosphorylation (HEK cells)	IC50: ~1 μ M	[5]	

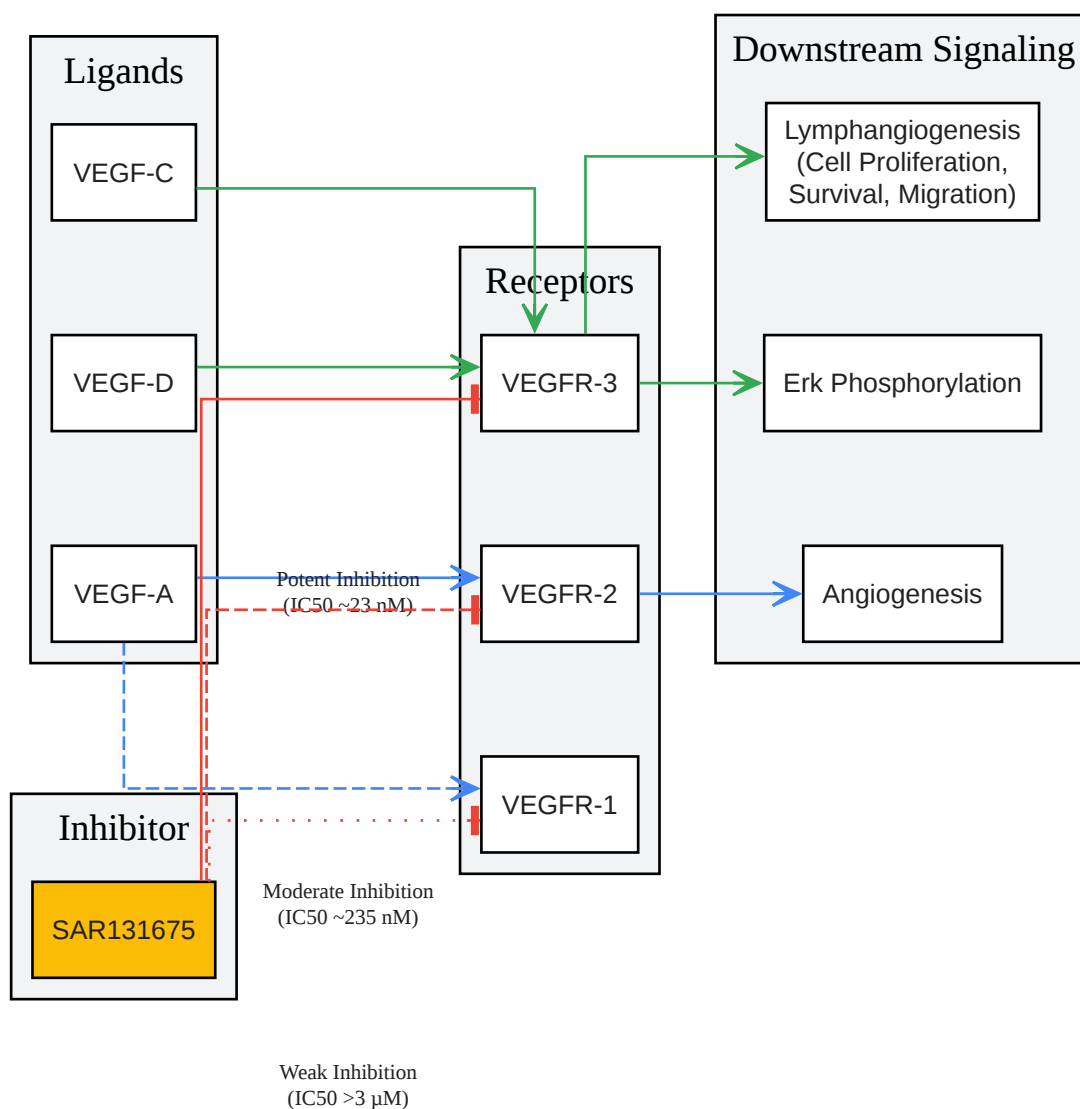
Experimental Protocols

Tyrosine Kinase Assay (Cell-Free)

This protocol is a generalized procedure based on published methods.[\[4\]](#)[\[5\]](#)[\[8\]](#)

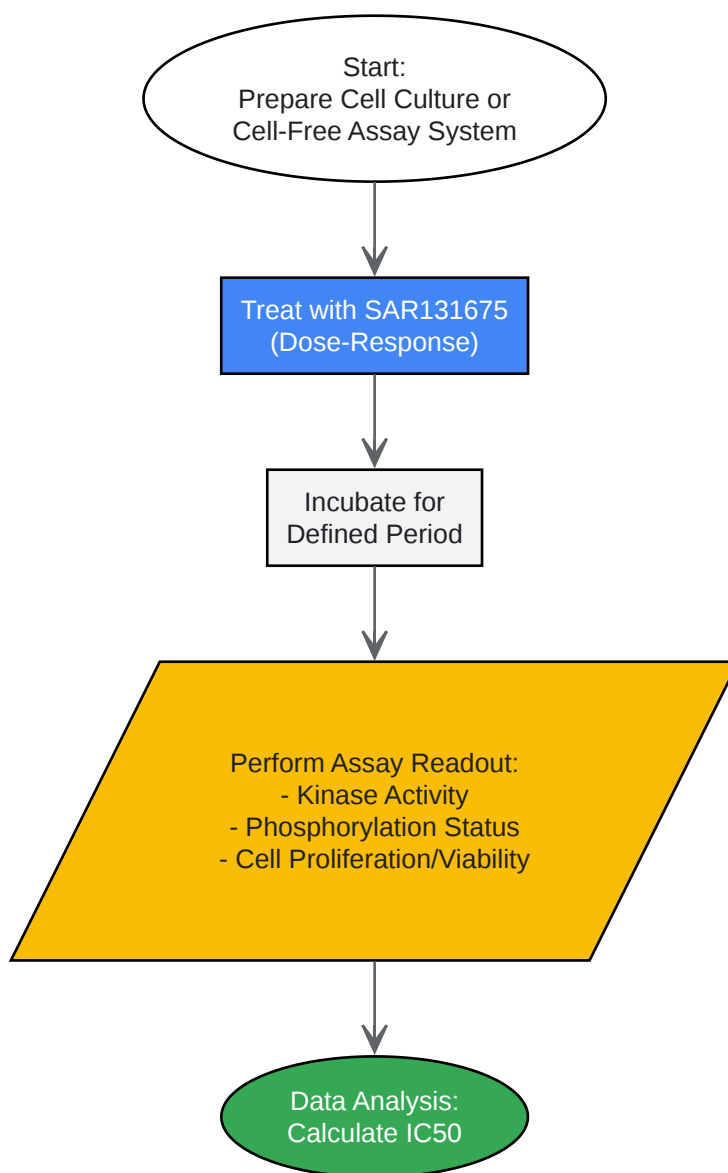
- Plate Coating: Precoat multiwell plates with a synthetic polymer substrate, poly-Glu-Tyr (4:1).
- Reaction Mixture: Prepare a kinase buffer (e.g., 50 mM HEPES pH 7.4, 20 mM MgCl₂, 0.1 mM MnCl₂, 0.2 mM Na₃VO₄).
- Compound Addition: Add **SAR131675** at various concentrations (e.g., ranging from 3 nM to 1000 nM) or DMSO as a control.
- Kinase and ATP: Add the recombinant human VEGFR tyrosine kinase and ATP. The ATP concentration may vary depending on the kinase (e.g., 30 μM for VEGFR-1 and VEGFR-3, 15 μM for VEGFR-2).^[5]
- Incubation: Incubate the reaction mixture to allow for phosphorylation of the substrate.
- Detection:
 - Wash the plates to remove unbound reagents.
 - Probe the phosphorylated substrate using a phosphotyrosine-specific monoclonal antibody conjugated to horseradish peroxidase (HRP).
 - Add a chromogenic HRP substrate (e.g., OPD) and develop in the dark.
- Data Analysis: Measure the absorbance and calculate the IC₅₀ values.

Visualizations



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Caption: **SAR131675** mechanism of action and selectivity.



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Caption: General in vitro experimental workflow.

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